

# Pivaloyl Cyanide Properties & Handling

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## Compound Focus: Pivaloyl cyanide

CAS No.: 42867-40-3

Cat. No.: S774191

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For any distillation process, knowing the basic physical properties of the compound is essential. The table below summarizes key data for **Pivaloyl Cyanide** [1].

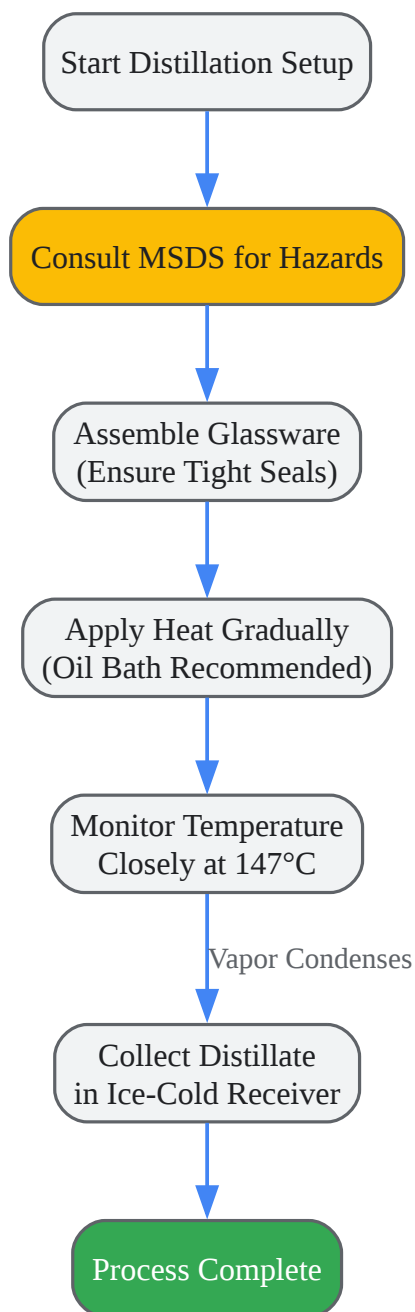
Property	Value
Chemical Name	Pivaloyl Cyanide
CAS Number	42867-40-3
Molecular Formula	C6H9NO
Molecular Weight	111.14 g/mol
Boiling Point	147°C
Density	0.940
Flash Point	43°C
Appearance	Colorless to light yellow liquid
Storage	2-8°C

Critical Safety Note: The **flash point of 43°C** classifies this liquid as flammable. Special precautions must be taken during distillation to avoid fire hazard, especially if using a heating mantle or other open heating

elements. Always consult the Material Safety Data Sheet (MSDS) before proceeding.

## General Distillation Workflow

The following diagram outlines a standard simple distillation setup, which is a common starting point for purifying a compound with a known boiling point. The process emphasizes safety checks and careful temperature control.



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## References

1. PIVALOYL CYANIDE | 42867-40-3 [chemicalbook.com]

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